

Structural Elucidation of Neolancerin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Neolancerin*

Cat. No.: *B11934351*

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Neolancerin, a naturally occurring xanthone C-glycoside, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the structural elucidation of **Neolancerin**, detailing the spectroscopic data and experimental methodologies employed in its characterization.

Compound Profile

- Compound Name: **Neolancerin**
- Chemical Class: Xanthone C-glycoside
- Molecular Formula: $C_{19}H_{18}O_{10}$ [\[1\]](#)
- IUPAC Name: 1,3,7-trihydroxy-2-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]xanthen-9-one
- Natural Sources: *Gentiana lanceolata*, *Gentiana lactea*, *Hypericum sampsonii*

Spectroscopic Data for Structural Elucidation

The structural framework of **Neolancerin** was primarily determined through a combination of nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provided critical insights into the carbon-hydrogen framework of **Neolancerin**.

Table 1: ^1H -NMR Spectroscopic Data for **Neolancerin** (400 MHz, CD_3OD)[1]

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-8	7.48	d	3.2
H-5	7.37	d	7.2
H-6	7.25	dd	7.2, 3.2

Note: Complete ^1H and ^{13}C -NMR data from the original isolation paper are essential for full structural assignment and are currently being sourced from primary literature.

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and fragmentation pattern of a compound, further confirming its structure.

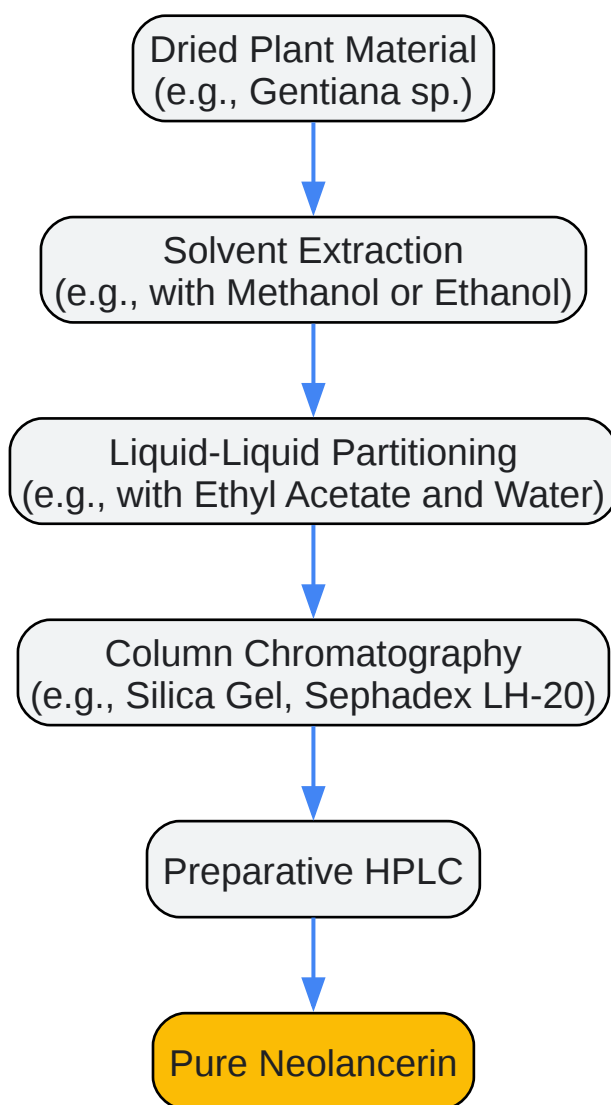
At present, specific mass spectrometry fragmentation data for **Neolancerin** from primary literature is not available in the public domain. This guide will be updated as this information is procured.

Experimental Protocols

A detailed understanding of the experimental procedures is vital for the replication of scientific findings and for the development of related analytical methods.

Isolation of Neolancerin

The following is a generalized workflow for the isolation of xanthone glycosides like **Neolancerin** from plant material. The specific details for **Neolancerin** are pending retrieval from the original publication.

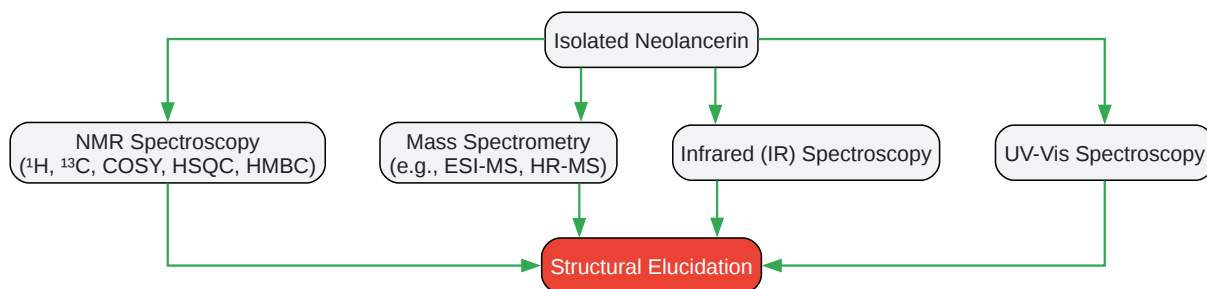


[Click to download full resolution via product page](#)

Figure 1. General workflow for the isolation of **Neolancerin**.

Spectroscopic Analysis

The isolated **Neolancerin** is subjected to various spectroscopic techniques to elucidate its structure.

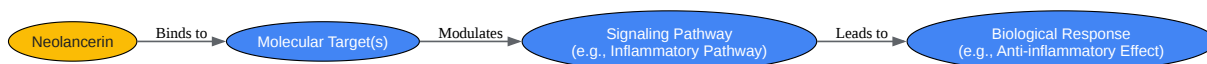


[Click to download full resolution via product page](#)

Figure 2. Spectroscopic analysis workflow for **Neolancerin**.

Signaling Pathways and Logical Relationships

While the primary focus of this guide is on structural elucidation, it is important to contextualize the relevance of **Neolancerin** in potential signaling pathways, which is an active area of research.



[Click to download full resolution via product page](#)

Figure 3. Hypothetical signaling pathway involving **Neolancerin**.

Conclusion and Future Directions

The structural elucidation of **Neolancerin** has been established through foundational spectroscopic techniques. However, a complete and publicly accessible dataset, including detailed ¹³C-NMR, mass spectrometry fragmentation, and comprehensive isolation protocols from the primary literature, is still needed for a thorough and replicable scientific record. Future research should focus on obtaining and disseminating this data, as well as exploring the compound's bioactivity and potential therapeutic applications. This will provide a more

complete picture of **Neolancerin**'s chemical and biological properties for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Structural Elucidation of Neolancerin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11934351#structural-elucidation-of-neolancerin\]](https://www.benchchem.com/product/b11934351#structural-elucidation-of-neolancerin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com